

molecular weight and formula of N-Acetylpyrrolidine-PEG2-Br

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: N-Acetylpyrrolidine-PEG2-Br

Cat. No.: B11937641

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N-Acetylpyrrolidine-PEG2-Br: A Technical Overview

For researchers and professionals in the field of drug development, particularly those engaged in the synthesis of PROTAC (Proteolysis Targeting Chimera) molecules, a thorough understanding of the constituent linkers is paramount. This document provides a concise technical summary of **N-Acetylpyrrolidine-PEG2-Br**, a bifunctional molecule incorporating a PEGylated linker.

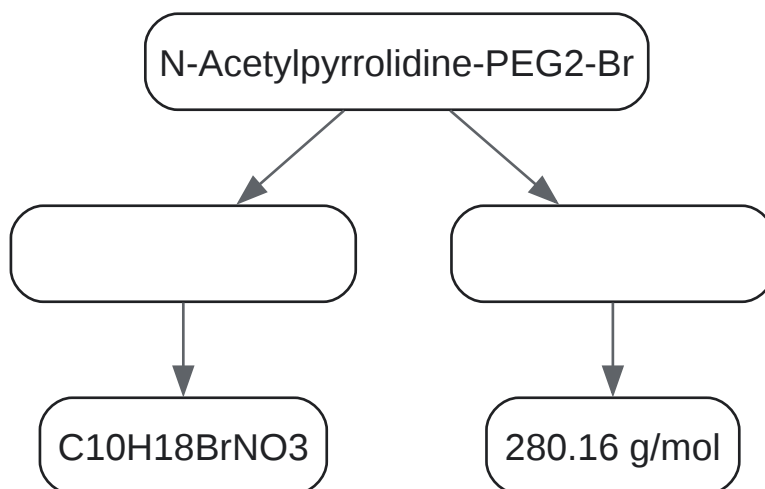
Core Molecular Attributes

The fundamental chemical properties of **N-Acetylpyrrolidine-PEG2-Br** are summarized below. This data is essential for accurate experimental design, stoichiometric calculations, and analytical characterization.

Property	Value
Molecular Formula	C10H18BrNO3[1]
Molecular Weight	280.16 g/mol [1]

Chemical Structure and Connectivity

The structural arrangement of **N-Acetylpyrrolidine-PEG2-Br** dictates its utility as a linker in PROTAC synthesis. The diagram below illustrates the relationship between the compound and its key identifiers.

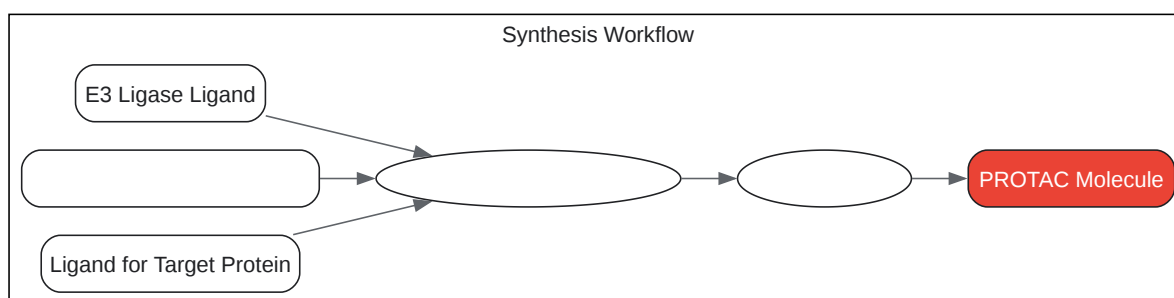


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Core Properties of **N-Acetylpyrrolidine-PEG2-Br**

Experimental Protocols

Detailed experimental protocols involving **N-Acetylpyrrolidine-PEG2-Br** are highly dependent on the specific synthetic route and the nature of the target PROTAC molecule. However, a generalized workflow for its incorporation as a linker would typically involve the following stages.



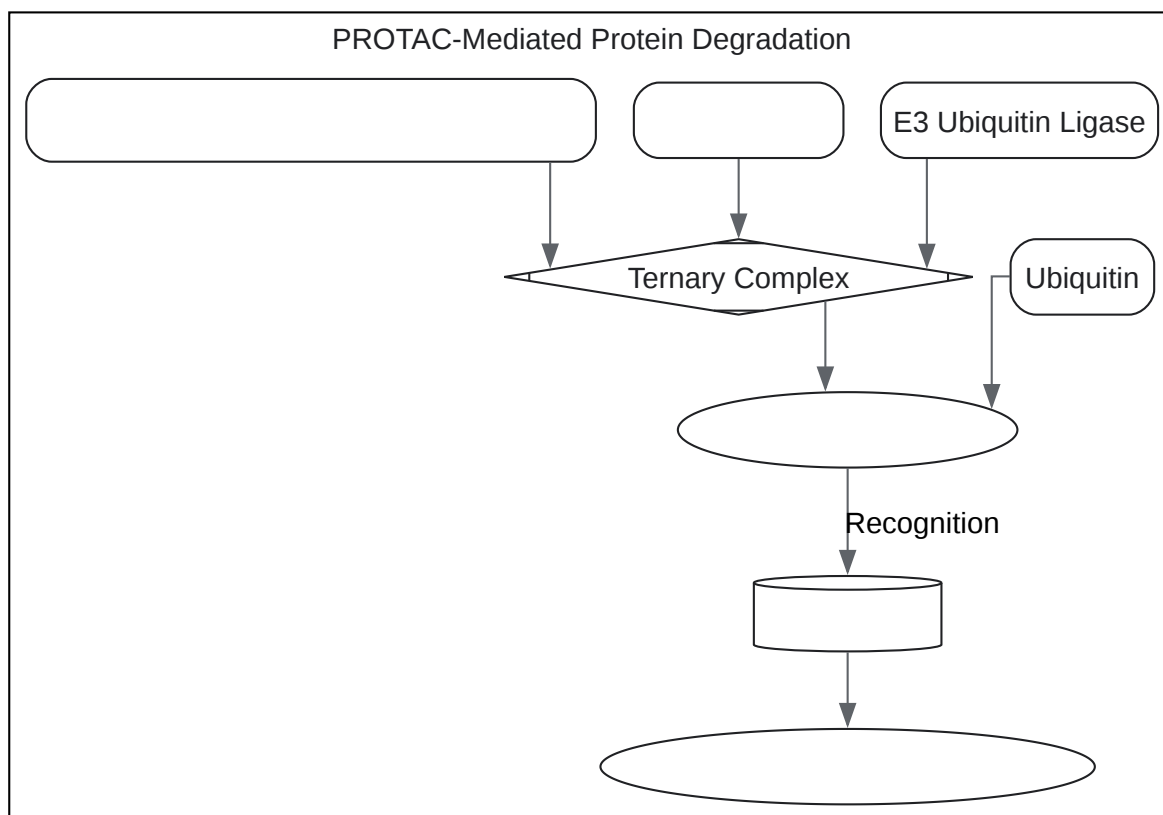
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Generalized PROTAC Synthesis Workflow

- **Reaction Setup:** The synthesis is typically carried out in an inert atmosphere (e.g., nitrogen or argon) using anhydrous solvents to prevent side reactions. The choice of solvent depends on the solubility of the reactants.
- **Nucleophilic Substitution:** The bromine atom in **N-Acetylpyrrolidine-PEG2-Br** serves as a leaving group. The linker is reacted with a nucleophilic functional group (e.g., an amine or thiol) on either the E3 ligase ligand or the target protein ligand. This is often performed in the presence of a non-nucleophilic base to neutralize the resulting hydrobromic acid.
- **Second Conjugation:** Following the initial conjugation, the resulting intermediate is purified and then reacted with the second ligand (either the target protein ligand or the E3 ligase ligand, whichever was not used in the first step). This reaction targets the other end of the PEG linker.
- **Purification:** The final PROTAC molecule is purified from the reaction mixture using standard chromatographic techniques, such as flash column chromatography or preparative high-performance liquid chromatography (HPLC).
- **Characterization:** The identity and purity of the synthesized PROTAC are confirmed using analytical techniques like liquid chromatography-mass spectrometry (LC-MS) and nuclear magnetic resonance (NMR) spectroscopy.

Signaling Pathway Context

The ultimate biological function of a PROTAC molecule synthesized using **N-Acetylpyrrolidine-PEG2-Br** is to induce the degradation of a specific target protein. This is achieved by hijacking the cell's natural protein disposal system, the ubiquitin-proteasome pathway.



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Ubiquitin-Proteasome System Hijacking by a PROTAC

The **N-Acetylpyrrolidine-PEG2-Br** linker plays a crucial role in spatially orienting the target protein and the E3 ubiquitin ligase to facilitate the transfer of ubiquitin molecules to the target protein, marking it for degradation by the proteasome. The length and flexibility of the PEG2 linker are critical determinants of the efficiency of this process.

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References

- 1. N-Acetylpyrrolidine-PEG2-Br - CAS号查询_生物试剂_化学试剂_分析试剂_实验试剂-普西唐试剂商城 [jm-bio.com]
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